

Essential Safety and Logistical Information for Handling 6-Maleimidohexanoic Acid

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Compound of Interest

Compound Name: 6-Maleimidohexanoic acid

Cat. No.: B1664687

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory operations is paramount. This document provides essential, immediate safety and logistical information for handling **6-Maleimidohexanoic acid**, including operational and disposal plans.

Chemical Identifier:

- Name: **6-Maleimidohexanoic acid**
- Synonyms: 6-Maleimidocaproic acid, N-(5-Carboxypentyl)maleimide[1]
- CAS Number: 55750-53-3[1][2]

Hazard Identification and Classification

6-Maleimidohexanoic acid is classified as a hazardous chemical and requires careful handling to avoid adverse health effects.[2]

Hazard Class	Category	GHS Hazard Statement	Signal Word	Pictogram
Skin Irritation	2	H315: Causes skin irritation.[1][3]	Warning[1][2]	GHS07[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[4]	Warning[4]	GHS07
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)	H335: May cause respiratory irritation.[1][3]	Warning[1]	GHS07[1]
Carcinogenicity (Suspected)	2	H351: Suspected of causing cancer.[5]	Warning[5]	GHS08

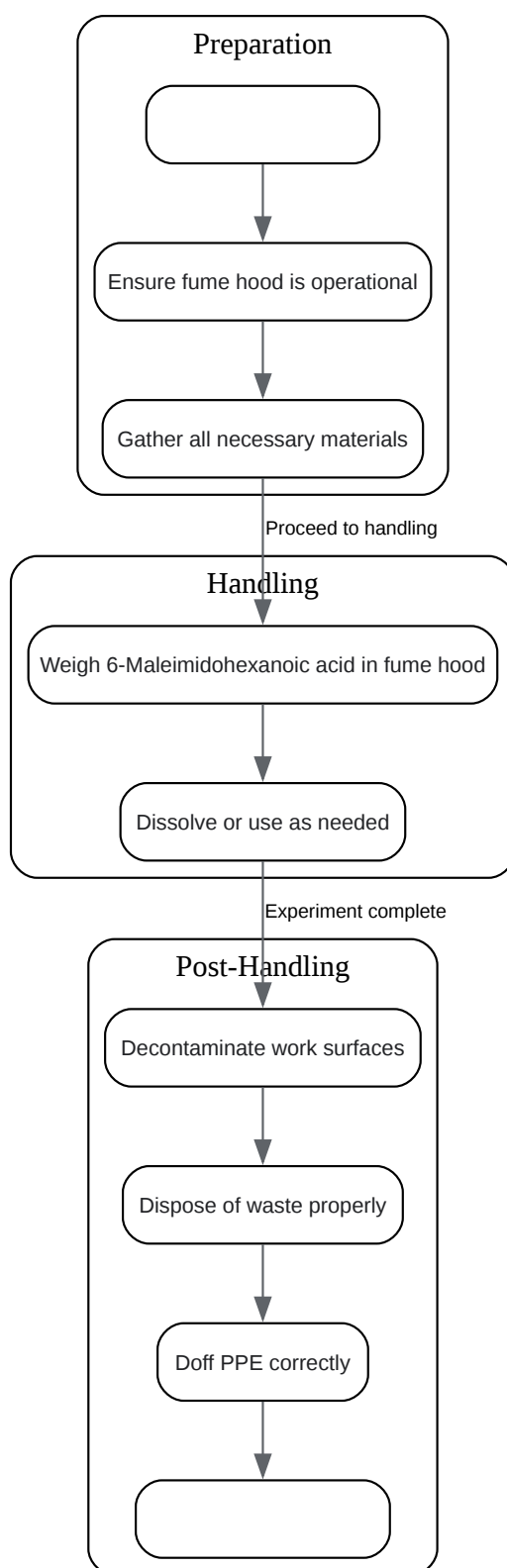
Personal Protective Equipment (PPE)

A multi-layered approach to PPE is crucial when handling **6-Maleimidohexanoic acid** to prevent skin contact, eye exposure, and inhalation.

PPE Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile). Consider double-gloving, especially for prolonged handling.[6]	Prevents skin irritation and potential sensitization upon direct contact.[7][8]
Eye and Face Protection	Safety glasses with side shields or safety goggles.[2][3] A face shield is recommended if there is a splash hazard.[6][8]	Protects eyes from dust particles and splashes, which can cause serious irritation.[8]
Skin and Body Protection	Lab coat. For larger quantities or risk of significant exposure, a Tyvek lab coat or coveralls are recommended.[6][8]	Minimizes skin exposure and contamination of personal clothing.[7]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.[2][3][9] If dust formation is unavoidable, a dust mask (e.g., N95) may be necessary.[1][4]	Prevents inhalation of dust, which can cause respiratory tract irritation.[2][3]

Operational Workflow for Safe Handling

Following a structured workflow is essential to minimize exposure and ensure a safe working environment.



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Caption: A stepwise workflow for the safe handling of **6-Maleimidohexanoic acid**.

First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[2][3]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, call a physician.[2][3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[3]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur.[2]

Spill and Disposal Plan

Proper containment of spills and disposal of waste are essential to prevent environmental contamination and further exposure.

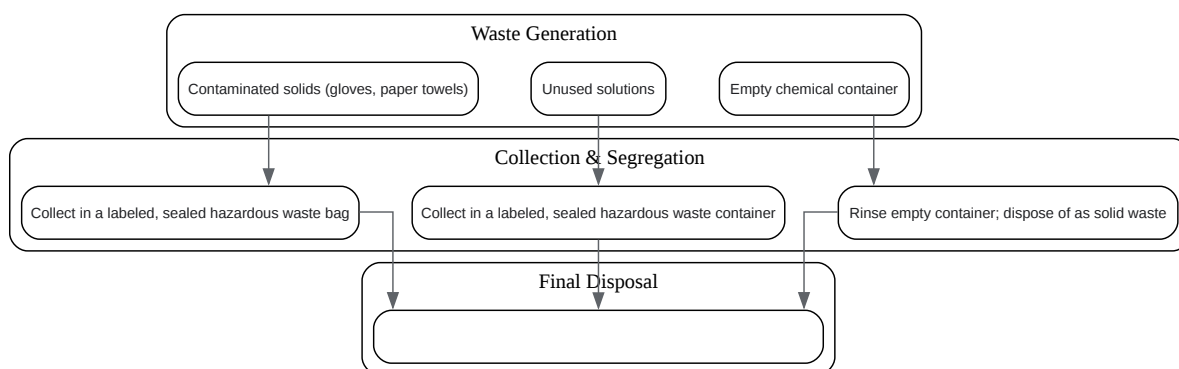
Spill Response

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Wearing appropriate PPE, sweep up the spilled solid material, avoiding dust formation.[2]
- Collect: Place the material into a suitable, labeled container for disposal.[2][3]

- Clean: Clean the spill area thoroughly.

Disposal Protocol

All waste materials contaminated with **6-Maleimidohexanoic acid** should be treated as hazardous waste.



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Caption: A clear plan for the disposal of waste contaminated with **6-Maleimidohexanoic acid**.

Storage and Handling

Proper storage and handling are crucial for maintaining the stability of **6-Maleimidohexanoic acid** and ensuring laboratory safety.

Condition	Specification
Storage Temperature	Recommended storage temperatures vary, with some sources suggesting room temperature and others 2-8°C or -20°C.[1][4] Always refer to the supplier's specific recommendation.
Handling Precautions	Avoid contact with skin, eyes, and clothing.[3] Avoid ingestion and inhalation.[2] Minimize dust generation and accumulation.[3]
Container	Keep container tightly closed in a dry and well-ventilated place.[3][5]

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